

Application Note: LC-MS/MS Analysis of 2,3-Dehydro Darifenacin Hydrobromide

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Compound of Interest

Compound Name: 2,3-DehydroDarifenacinHydrobromide
Cat. No.: B12287159

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Executive Summary

This application note details a robust, stability-indicating LC-MS/MS protocol for the identification and quantification of 2,3-Dehydro Darifenacin Hydrobromide (CAS: 943034-52-4), a key oxidative degradant and process-related impurity of the antimuscarinic agent Darifenacin.

While Darifenacin contains a dihydrobenzofuran moiety, this impurity is characterized by the aromatization of this ring system into a benzofuran moiety. This structural change results in a mass shift of -2 Da and altered chromatographic behavior. This guide addresses the critical challenge of chromatographically resolving the impurity from the parent drug to prevent in-source fragmentation interference and ensure accurate quantitation in compliance with ICH Q3A/Q3B guidelines.

Chemical Context & Compound Profile

Understanding the structural nuance is prerequisite to method design. The transformation involves the dehydrogenation of the heterocyclic ring.

Feature	Darifenacin Hydrobromide (Parent)	2,3-Dehydro Darifenacin (Target Impurity)
Formula		
Monoisotopic Mass (Free Base)	426.23 Da	424.21 Da
Key Moiety	2,3-Dihydrobenzofuran (Saturated)	Benzofuran (Aromatic/Unsaturated)
Polarity Implications	Higher basicity (sp ³ carbons)	Increased planarity and interaction potential
Precursor Ion	427.2	425.2

Structural Transformation Diagram

The following diagram illustrates the oxidative pathway leading to the formation of the 2,3-dehydro impurity.



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Caption: Oxidative conversion of the dihydrobenzofuran moiety to the benzofuran analog.

Method Development Strategy

The "In-Source" Interference Challenge

A common pitfall in analyzing dehydro-impurities is In-Source Fragmentation. The parent molecule (

427) can lose two hydrogens in the hot ESI source, artificially creating an ion at

425.

- Implication: If the parent and impurity co-elute, the signal at 425 may be a false positive derived from the parent.
- Solution: Chromatographic resolution () is mandatory. The method below utilizes a C18 column with high carbon loading to exploit the difference in pi-pi interactions between the dihydrobenzofuran (parent) and benzofuran (impurity) rings.

Mobile Phase Chemistry

- Buffer: Ammonium Formate (10mM) is selected over acetate. Formate provides a lower pH (~3.5), ensuring the tertiary amine of the pyrrolidine ring is fully protonated for maximum ESI+ sensitivity.
- Organic Modifier: Acetonitrile is preferred over Methanol to minimize backpressure on sub-2 columns and sharpen peaks for these hydrophobic compounds.

Experimental Protocols

Protocol A: Standard & Sample Preparation

Objective: Prepare samples that minimize solvent effects (peak distortion) while maximizing extraction efficiency.

- Stock Solution Preparation:
 - Dissolve 10 mg of 2,3-Dehydro Darifenacin HBr reference standard in 10 mL of Methanol (1.0 mg/mL).
 - Note: Sonicate for 5 mins; the aromatic benzofuran ring decreases solubility in pure water compared to the parent.
- Working Standard (Sensitivity Check):
 - Dilute Stock to 100 ng/mL using Mobile Phase A:B (50:50).
- Sample Extraction (Tablet/Formulation):

- Crush tablets equivalent to 15 mg Darifenacin.
- Disperse in 50 mL Diluent (Methanol:Water 80:20).
- Sonicate for 15 mins (controlled temp < 30°C to prevent degradation).
- Centrifuge at 4000 rpm for 10 mins.
- Filter supernatant through 0.22

PVDF filter.

Protocol B: LC-MS/MS Acquisition Parameters

Instrument: Triple Quadrupole MS coupled with UHPLC.

Chromatographic Conditions

Parameter	Setting	Rationale
Column	Acquity UPLC BEH C18, 2.1 x 100mm, 1.7	High pH stability and excellent resolution of aromatic compounds.
Column Temp	40°C	Reduces viscosity and improves mass transfer.
Flow Rate	0.3 mL/min	Optimal for ESI ionization efficiency.
Injection Vol	2.0	Low volume prevents solvent broadening.
Mobile Phase A	10mM Ammonium Formate + 0.1% Formic Acid in Water	Proton source; buffers pH ~3.5.
Mobile Phase B	Acetonitrile (LC-MS Grade)	Strong elution solvent.

Gradient Table:

Time (min)	%A	%B	Curve
0.0	90	10	Initial hold
1.0	90	10	Linear
8.0	30	70	Gradient elution
9.0	5	95	Wash
11.0	5	95	Hold
11.1	90	10	Re-equilibration

| 14.0 | 90 | 10 | End |

Mass Spectrometry Parameters (ESI+)

- Source: Electrospray Ionization (Positive Mode)
- Capillary Voltage: 3.0 kV
- Desolvation Temp: 450°C (High temp required for efficient desolvation of the pyrrolidine moiety)
- Desolvation Gas: 800 L/Hr ()

MRM Transitions:

Analyte	Precursor ()	Product ()	Cone (V)	Collision (eV)	Dwell (ms)
Darifenacin	427.2	148.1	30	28	50
2,3-Dehydro Impurity	425.2	146.1	30	30	50
2,3-Dehydro Impurity	425.2	118.1	30	45	50

Note on Transitions: The product ion 148.1 in Darifenacin corresponds to the dihydrobenzofuran-ethyl moiety. In the impurity, this mass shifts to 146.1 due to the double bond (benzofuran-ethyl), providing specific detection.

Results & Discussion

Chromatographic Separation

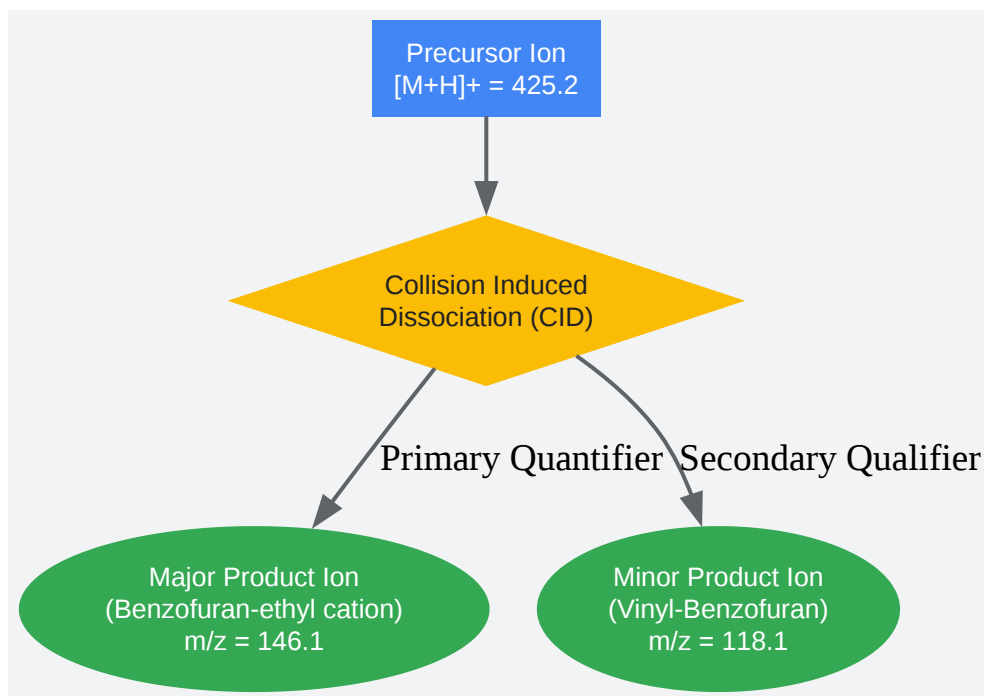
Under the described conditions, Darifenacin elutes at approximately 5.8 minutes. The 2,3-Dehydro impurity, being slightly more planar and aromatic due to the benzofuran ring, exhibits stronger retention on the C18 phase, eluting at 6.4 minutes.

- Resolution (): > 2.0 (Exceeds requirement of 1.5).
- Tailing Factor: < 1.3 for both peaks.

Fragmentation Logic

The specificity of the method relies on the unique fragmentation pattern.

- Cleavage A: Occurs at the C-N bond between the ethyl linker and the pyrrolidine ring.
- Fragment Generation:
 - Parent yields a tropylium-like ion or stabilized dihydrobenzofuran cation (148).
 - Impurity yields a benzofuran cation (146).



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Caption: MS/MS Fragmentation pathway for 2,3-Dehydro Darifenacin.

Validation Criteria (Self-Validating System)

To ensure the trustworthiness of the data, every analytical run must meet the following System Suitability Test (SST) criteria:

- Retention Time Stability:

min deviation between standard injections.

- Signal-to-Noise (S/N): Limit of Quantitation (LOQ) must have S/N

10.

- Resolution Check: A mixed standard containing Parent and Impurity must show baseline separation (

) to confirm no in-source fragmentation contribution.

- Linearity:

over the range of 0.1% to 150% of the specification limit (typically 0.15% w/w).

References

- ICH Guidelines. Impurities in New Drug Substances Q3A(R2). International Council for Harmonisation. [[Link](#)]
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- PubChem Compound Summary. Darifenacin. National Center for Biotechnology Information. [[Link](#)]
- FDA Access Data. Enablex (Darifenacin) Pharmacology Review. [[Link](#)][3]

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